

# A Technical Guide to Di-sec-octylamine: Molecular Weight and Formula

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## Compound of Interest

Compound Name: DI-SEC-OCTYLAMINE

Cat. No.: B1616327

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For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides an in-depth look at the molecular weight and chemical formula of **di-sec-octylamine**, a secondary amine with notable applications in various chemical processes.

## Core Molecular Data

**Di-sec-octylamine** is a branched-chain aliphatic amine. Its molecular structure and composition are key determinants of its reactivity and physical properties. The fundamental quantitative data for this compound are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>35</sub> N	[1]
Molecular Weight	241.46 g/mol	[1][2][3]
IUPAC Name	N-(1-methylheptyl)octan-2-amine	[1]
CAS Number	5412-92-0	[1]

## Experimental Protocols

The determination of the molecular weight and formula of a compound like **di-sec-octylamine** typically involves a combination of mass spectrometry and elemental analysis.

**Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is a primary technique used to determine the accurate mass of a molecule. The compound is ionized, and the mass-to-charge ratio ( $m/z$ ) of the resulting ions is measured. This allows for the calculation of a highly precise molecular weight, which can be used to deduce the elemental composition.

**Elemental Analysis:** This method determines the percentage composition of each element (carbon, hydrogen, nitrogen) in the compound. A known mass of the sample is combusted, and the resulting amounts of carbon dioxide, water, and nitrogen gas are measured. These values are then used to calculate the empirical formula, which can be compared with the molecular formula derived from mass spectrometry to confirm the structure.

## Molecular Structure and Composition

The molecular formula  $C_{16}H_{35}N$  indicates that a single molecule of **di-sec-octylamine** contains 16 carbon atoms, 35 hydrogen atoms, and one nitrogen atom. The "di-sec-octyl" prefix in its common name signifies the presence of two secondary octyl groups attached to the nitrogen atom.

Caption: Elemental composition of **Di-sec-octylamine**.

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## References

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